

Comprehensive Technical Guide: 2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide

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Compound of Interest

Compound Name: 2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide

CAS No.: 224048-89-9

Cat. No.: B1351463

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Executive Summary

As a Senior Application Scientist, I approach molecular design not merely as the assembly of atoms, but as the strategic engineering of reactivity. **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide** is a highly versatile bis-pyridine scaffold utilized extensively in drug discovery and agrochemical development. While it lacks a universally assigned generic CAS number—often tracked via vendor-specific identifiers such as CB7671708[1]—its structural motif is a foundational building block. This whitepaper deconstructs the physicochemical properties, the mechanistic causality behind its reactivity, and provides a field-proven, self-validating protocol for its synthesis.

Physicochemical Identifiers & Structural Data

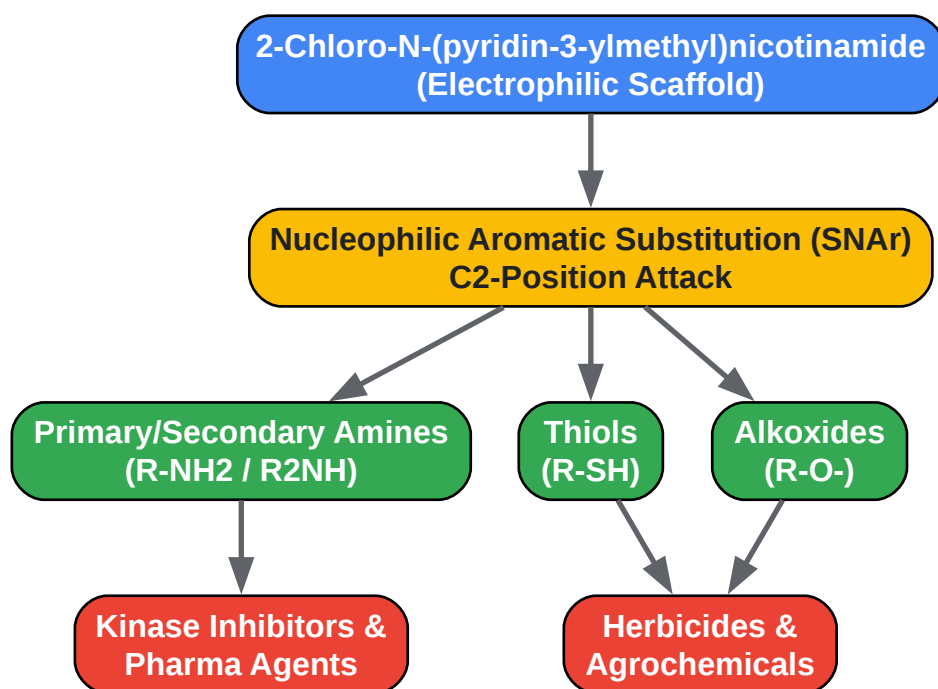
To establish a baseline for analytical validation, the core quantitative data for **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide** is summarized below:

Identifier / Property	Value
Chemical Name	2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide
Synonyms	2-chloro-N-(3-pyridinylmethyl)-3-pyridinecarboxamide
Molecular Formula	C12H10ClN3O ^[1]
Molecular Weight	247.68 g/mol ^[1]
CAS Number	Unassigned / Catalog-specific (e.g., CB7671708) ^[1]
Monoisotopic Mass	247.0512 Da
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	3

Mechanistic Causality: The 2-Chloropyridine Scaffold

From an application perspective, the true value of **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide** lies in its capacity as an electrophilic hub. The molecule is engineered for Nucleophilic Aromatic Substitution (S_NAr)^[2].

The Causality of Reactivity: The pyridine nitrogen exerts a strong electron-withdrawing effect via both induction and resonance. When coupled with the electron-withdrawing carboxamide group at the 3-position, the electron density at the C2 position is severely depleted^[2]. This synergistic electron withdrawal stabilizes the anionic Meisenheimer intermediate formed during nucleophilic attack, rendering the C-Cl bond exceptionally labile. Consequently, this allows for rapid displacement of the chlorine atom by amines, thiols, and alkoxides under mild conditions, facilitating the rapid generation of diverse pharmacophores and agrochemical agents^[3].



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Fig 1: SNAr reactivity profile and downstream applications of the synthesized scaffold.

Self-Validating Synthesis Protocol

Every protocol executed in a modern laboratory must be a self-validating system. This means embedding In-Process Controls (IPCs) directly into the methodology so the reaction dictates its own progression. The synthesis begins with 2-chloronicotinic acid, a precursor that can be efficiently generated via amidase-catalyzed hydrolysis[4].

Phase 1: Vilsmeier-Haack Activation

- **Causality:** We select oxalyl chloride over thionyl chloride to avoid sulfurous byproducts that can poison downstream transition-metal catalysts. The addition of catalytic N,N-Dimethylformamide (DMF) generates the highly reactive Vilsmeier-Haack reagent, which efficiently converts the carboxylic acid to the acyl chloride[5].
- **Self-Validating IPC:** The reaction dictates its own progression via gas evolution (CO, CO₂, HCl). The definitive IPC is the complete cessation of bubbling, visually validating 100% conversion[5].

Step-by-Step Methodology:

- Suspend 2-chloronicotinic acid (1.0 eq) in anhydrous dichloromethane (DCM) under an inert nitrogen atmosphere.
- Add catalytic DMF (0.05 eq).
- Cool the reaction vessel to 0 °C and add oxalyl chloride (1.5 eq) dropwise to control the initial exothermic gas evolution.
- Warm to room temperature and stir until gas evolution completely ceases (approximately 2-4 hours).
- Concentrate under reduced pressure to yield crude 2-chloronicotinoyl chloride.

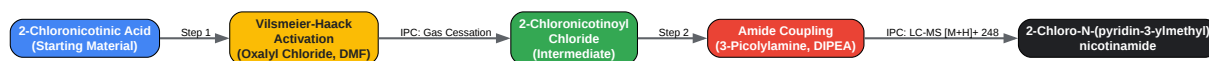
Phase 2: Amide Coupling with 3-Picolylamine

- Causality: 3-Picolylamine is introduced as the nucleophile. We utilize N,N-Diisopropylethylamine (DIPEA) as the base because its steric bulk prevents it from acting as a competing nucleophile against the acyl chloride. DIPEA effectively scavenges the HCl generated, preventing the protonation of 3-picolylamine and maintaining its nucleophilicity[5].
- Self-Validating IPC: LC-MS monitoring is employed. The disappearance of the acid chloride mass and the emergence of the target product mass (248 [M+H]⁺) confirms successful coupling.

Step-by-Step Methodology:

- Dissolve 3-picolylamine (1.1 eq) and DIPEA (2.0 eq) in anhydrous DCM and cool to 0 °C.
- Dissolve the crude 2-chloronicotinoyl chloride from Phase 1 in DCM and add dropwise to the amine solution.
- Stir at room temperature for 2 hours.
- Quench with saturated aqueous NaHCO₃, extract with DCM, and wash the organic layer with brine.

- Dry over anhydrous Na₂SO₄, filter, and concentrate to yield **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide**.



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Fig 2: Self-validating synthesis workflow of **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide**.

Applications in Drug Discovery & Agrochemicals

The strategic placement of the 2-chloro substituent allows this scaffold to be rapidly diversified. In the agrochemical sector, derivatives of 2-chloronicotinamides are heavily utilized in the development of potent herbicides targeting monocotyledonous weeds[3]. In pharmaceutical drug discovery, the facile displacement of the chlorine atom enables the high-throughput generation of compound libraries, particularly for screening novel kinase inhibitors where the bis-pyridine motif effectively mimics ATP binding.

References

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